

commercial availability and suppliers of 2-Hydrazinopyrimidine

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Compound of Interest

Compound Name: 2-Hydrazinopyrimidine

Cat. No.: B184050

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An In-Depth Technical Guide to **2-Hydrazinopyrimidine**: Sourcing, Quality Control, and Handling for Research & Development

Introduction to 2-Hydrazinopyrimidine

2-Hydrazinopyrimidine (CAS No. 7504-94-1) is a heterocyclic organic compound featuring a pyrimidine ring substituted with a hydrazine group.^{[1][2]} Its molecular formula is $C_4H_6N_4$, with a molecular weight of approximately 110.12 g/mol.^{[1][2]} This reagent is typically supplied as a white to light yellow crystalline powder.^[1] The unique reactivity of the hydrazine moiety, combined with the electronic properties of the pyrimidine ring, makes it a valuable building block in medicinal chemistry and a specialized reagent in analytical sciences.

In drug discovery, the pyrimidine scaffold is a "privileged" structure, appearing in numerous FDA-approved drugs for a wide range of diseases, including cancer and infectious diseases.^[3] ^[4] **2-Hydrazinopyrimidine** serves as a precursor for synthesizing more complex molecules, such as hydrazones and fused heterocyclic systems like pyrazolo[1,5-a]pyrimidines, which have shown potential as kinase inhibitors and anticancer agents.^{[5][6]} Its application also extends to analytical chemistry, where it can be used as a derivatization agent to enhance the detection of other molecules in techniques like mass spectrometry.^[1]

This guide provides an in-depth overview of the commercial landscape for **2-Hydrazinopyrimidine**, outlines critical quality control measures, and details best practices for its handling and storage, aimed at researchers, chemists, and supply chain professionals in the pharmaceutical and biotechnology industries.

Commercial Availability and Sourcing

2-Hydrazinopyrimidine is readily available from a variety of chemical suppliers, catering to needs ranging from small-scale academic research to larger developmental quantities. Purity levels typically range from 95% to over 97%.^{[2][7][8]}

Major Commercial Suppliers

The following table summarizes the offerings from several prominent suppliers. Pricing and stock levels are subject to change and should be verified directly with the vendor.

Supplier	Typical Purity	Available Pack Sizes	CAS Number	MDL Number	Notes
Thermo Fisher Scientific	≥96.0% (HPLC)[7]	1 g, 5 g[7][9]	7504-94-1[7]	MFCD01249337[9]	Marketed under the Thermo Scientific Chemicals brand.
Sigma-Aldrich (Merck)	95%[2]	Custom packaging (product is listed as discontinued but may be available as a hydrate)[2]	7504-94-1[2]	MFCD01249337[2]	Often supplied as a hydrate (C ₄ H ₆ N ₄ · xH ₂ O).[2]
Apollo Scientific	97%[8]	1 g, 5 g, 25 g[8]	7504-94-1[8]	MFCD01249337[8]	Provides pricing for various quantities on their website. [8]
Fluorochem	95%[10]	1 g, 5 g, 10 g, 25 g, 100 g[10]	7504-94-1[10]	MFCD01249337[10]	Stock available in various global locations.[10]
Oakwood Chemical	Not specified	250 mg, 1 g, 5 g, 25 g[11]	7504-94-1[11]	MFCD01249337[11]	Offers a range of research-focused quantities. [11]
US Biological Life Sciences	Highly Purified,	500 mg, 1 g, 2 g, 5 g[12]	7504-94-1[12]	Not specified	Offers different

99+% (HPLC)

[\[12\]](#)grades for
biochemical
applications.[\[12\]](#)

Key Considerations for Sourcing

When selecting a supplier for **2-Hydrazinopyrimidine**, researchers should consider the following:

- **Purity and Documentation:** The required purity depends on the application. For synthetic chemistry, a 95-97% purity may be sufficient, whereas applications in quantitative analysis or late-stage drug development may demand >99% purity. Always request a lot-specific Certificate of Analysis (CoA) to verify purity, identity (e.g., via NMR or IR), and the analytical methods used.[\[13\]](#)[\[14\]](#)[\[15\]](#)
- **Scale and Lead Time:** Availability can vary significantly between catalog suppliers and bulk manufacturers. For research quantities (mg to g), suppliers like those listed above are suitable.[\[8\]](#)[\[10\]](#)[\[11\]](#) For kilogram-scale needs, a custom synthesis request may be necessary, involving longer lead times.[\[16\]](#)
- **Physical Form:** The compound is typically a solid, but it can be supplied as a hydrate.[\[2\]](#) The presence of water can affect reaction stoichiometry and should be accounted for. The anhydrous form is air- and heat-sensitive, requiring more stringent storage.[\[1\]](#)

Quality Control and Purity Assessment

Ensuring the quality of **2-Hydrazinopyrimidine** is paramount, as impurities can lead to failed experiments or the formation of undesired byproducts.

Understanding the Impurity Profile

The most common methods for synthesizing **2-Hydrazinopyrimidine** involve the nucleophilic substitution of a leaving group at the 2-position of the pyrimidine ring with hydrazine.[\[1\]](#) Typical starting materials include 2-chloropyrimidine or 2-mercaptopyrimidine, which react with hydrazine hydrate.[\[1\]](#)[\[17\]](#)

Based on these routes, potential impurities include:

- **Unreacted Starting Materials:** Residual 2-chloropyrimidine or other pyrimidine precursors.
- **Residual Hydrazine:** As a process reagent, hydrazine is a potential genotoxic impurity and its levels must be carefully controlled in pharmaceutical applications.[\[18\]](#)
- **Byproducts of Degradation:** The hydrazine moiety is susceptible to oxidation, which can lead to the formation of various degradation products, particularly if not stored correctly.

Analytical Methods for Quality Verification

A combination of analytical techniques should be used to confirm the identity and purity of the material.

- **High-Performance Liquid Chromatography (HPLC):** The primary method for assessing purity and identifying impurities. A reversed-phase method with UV detection is typically suitable.[\[7\]](#)
[\[19\]](#)
- **Nuclear Magnetic Resonance (^1H NMR) Spectroscopy:** Confirms the chemical structure and can detect impurities with distinct proton signals.
- **Mass Spectrometry (MS):** Confirms the molecular weight of the compound.[\[13\]](#)
- **Infrared (IR) Spectroscopy:** Confirms the presence of key functional groups.[\[7\]](#)

Standard Operating Procedure: Purity Determination by HPLC

This protocol is a representative method for determining the purity of **2-Hydrazinopyrimidine**. Method validation is required for GMP applications.[\[19\]](#)

1. **Objective:** To determine the purity of a **2-Hydrazinopyrimidine** sample by reversed-phase HPLC with UV detection.

2. **Materials and Reagents:**

- **2-Hydrazinopyrimidine** sample

- Acetonitrile (HPLC grade)
- Water (HPLC grade)
- Formic acid (or Trifluoroacetic acid)
- Reference standard (if available)

3. Instrumentation:

- HPLC system with a UV detector
- C18 reversed-phase column (e.g., 4.6 x 150 mm, 5 μ m particle size)

4. Chromatographic Conditions:

- Mobile Phase A: 0.1% Formic acid in Water
- Mobile Phase B: 0.1% Formic acid in Acetonitrile
- Gradient: 5% B to 95% B over 15 minutes, hold for 2 minutes, then return to initial conditions.
- Flow Rate: 1.0 mL/min
- Column Temperature: 30 °C
- Detection Wavelength: 254 nm (or λ_{max} determined by UV scan)[[19](#)]
- Injection Volume: 10 μ L[[19](#)]

5. Procedure:

- Sample Preparation: Accurately weigh approximately 1 mg of **2-Hydrazinopyrimidine** and dissolve it in 1 mL of a 50:50 mixture of water and acetonitrile to create a 1 mg/mL stock solution.
- System Equilibration: Equilibrate the HPLC system with the initial mobile phase composition (95% A, 5% B) until a stable baseline is achieved.[[19](#)]

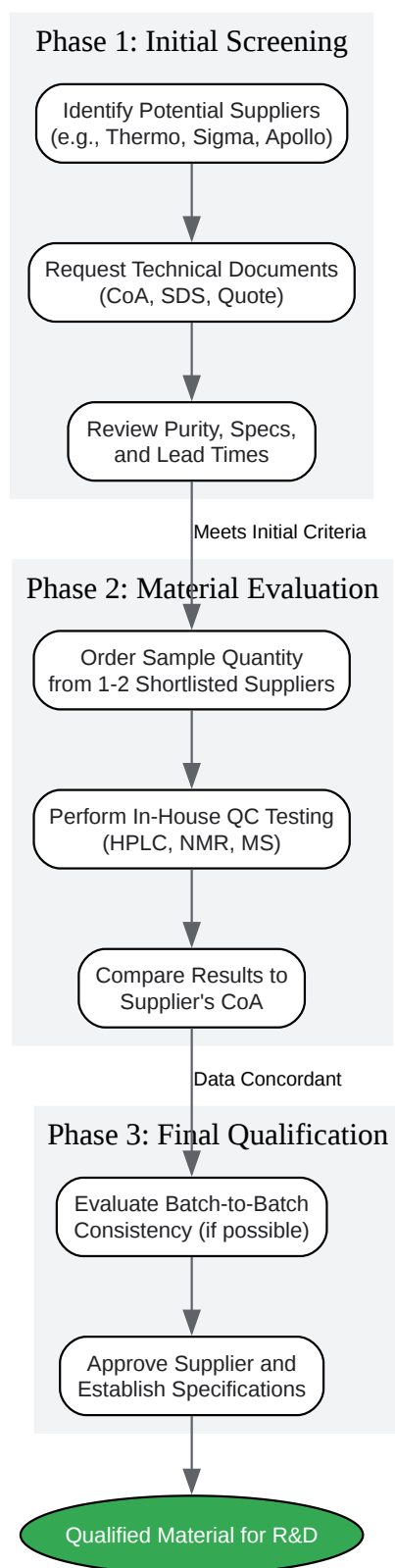
- **Injection:** Inject the prepared sample solution onto the column.
- **Data Analysis:** Integrate all peaks in the chromatogram. Calculate the area percent purity by dividing the main peak area by the total area of all peaks.

6. Acceptance Criteria:

- For R&D purposes, a purity of $\geq 95\%$ is typically acceptable. Specifications should be set based on the specific needs of the project.

Supplier Qualification Workflow

For drug development professionals, qualifying a supplier is a critical, multi-step process to ensure a consistent and reliable supply of high-quality material. The following workflow illustrates the key stages.



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Caption: Workflow for qualifying a **2-Hydrazinopyrimidine** supplier.

Safe Handling, Storage, and Disposal

Proper handling and storage are essential to maintain the integrity of **2-Hydrazinopyrimidine** and ensure laboratory safety.

Safety Precautions

According to safety data sheets, **2-Hydrazinopyrimidine** is classified as an irritant.[\[2\]](#)[\[10\]](#)

- Causes skin irritation (H315).[\[2\]](#)[\[10\]](#)
- Causes serious eye irritation (H319).[\[2\]](#)[\[10\]](#)
- May cause respiratory irritation (H335).[\[2\]](#)[\[10\]](#)

Recommended Handling Procedures:

- Always handle in a well-ventilated area or a chemical fume hood.[\[20\]](#)[\[21\]](#)
- Wear appropriate personal protective equipment (PPE), including safety glasses with side shields, chemical-resistant gloves, and a lab coat.[\[22\]](#)
- Avoid breathing dust. Use dry clean-up procedures and avoid generating dust during handling.[\[20\]](#)
- Wash hands thoroughly after handling.[\[21\]](#)

Storage Conditions

2-Hydrazinopyrimidine is sensitive to air and heat.[\[1\]](#)

- Storage Temperature: Store in a cool, dry place, often under refrigerated conditions (0-10°C).
[\[1\]](#) Some suppliers recommend 2-8°C.[\[23\]](#)
- Atmosphere: To prevent oxidation, store under an inert atmosphere (e.g., argon or nitrogen).
[\[1\]](#)
- Container: Keep the container tightly sealed to prevent moisture ingress.[\[20\]](#)

Disposal

Dispose of unused material and its container as hazardous waste in accordance with local, state, and federal regulations. Do not allow the chemical to enter drains or sewer systems.^[21]
^[22]

Conclusion

2-Hydrazinopyrimidine is an accessible and vital reagent for chemical synthesis and drug discovery, available through numerous commercial suppliers. For researchers and developers, the key to successful utilization lies not just in sourcing the material but in applying rigorous quality control and adhering to strict safety and storage protocols. By carefully selecting a supplier, performing independent analytical verification, and understanding the compound's stability, professionals can ensure the integrity of their research and the reliability of their results.

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